

# 3-Methyl-2-pentanone molecular weight

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## Compound of Interest

Compound Name: 3-Methyl-2-pentanone

Cat. No.: B1360105

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## An In-depth Technical Guide to the Molecular Weight of 3-Methyl-2-pentanone

This guide provides a detailed analysis of the molecular weight of **3-Methyl-2-pentanone**, intended for researchers, scientists, and professionals in drug development. The document outlines the methodology for its calculation, presents the relevant data in a structured format, and includes a visualization of its molecular composition.

## Molecular Formula

The chemical formula for **3-Methyl-2-pentanone** is  $C_6H_{12}O$ .<sup>[1][2][3][4]</sup> This formula indicates that a single molecule of **3-Methyl-2-pentanone** is composed of six carbon atoms, twelve hydrogen atoms, and one oxygen atom.

## Experimental Protocols: Calculation of Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The protocol for calculating the molecular weight of **3-Methyl-2-pentanone** is as follows:

- **Identify the Molecular Formula:** The first step is to establish the precise molecular formula of the compound, which is  $C_6H_{12}O$ .
- **Determine Atomic Weights:** The standard atomic weight of each element is obtained from the periodic table. For this calculation, the following atomic weights are used:

- Carbon (C): 12.011 u
- Hydrogen (H): 1.008 u
- Oxygen (O): 15.999 u
- Calculate Total Mass for Each Element: The number of atoms of each element is multiplied by its atomic weight to find the total mass contribution of that element to the molecule.
- Sum the Masses: The total masses of each element are summed to yield the final molecular weight of the compound.

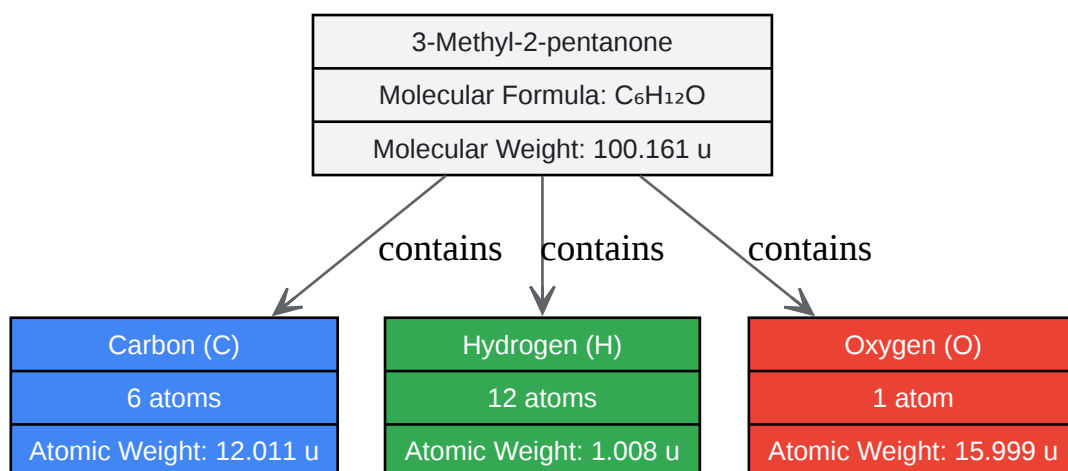
## Data Presentation: Molecular Weight Calculation

The quantitative data used to determine the molecular weight of **3-Methyl-2-pentanone** is summarized in the table below.

Element	Symbol	Quantity of Atoms	Atomic Weight (u)	Subtotal (u)
Carbon	C	6	12.011	72.066
Hydrogen	H	12	1.008	12.096
Oxygen	O	1	15.999	15.999
Total	19	100.161		

## Visualization: Molecular Composition

The following diagram illustrates the relationship between the molecular formula of **3-Methyl-2-pentanone** and its constituent atoms, which collectively determine its molecular weight.



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Caption: Molecular composition of **3-Methyl-2-pentanone**.

Based on the calculations derived from its molecular formula and the atomic weights of its constituent elements, the molecular weight of **3-Methyl-2-pentanone** is 100.16 g/mol .<sup>[1][2][4][5]</sup>

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